

# Application Notes: 2-Amino-3-chloro-5-cyanopyridine in Materials Science

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## Compound of Interest

Compound Name: 2-Amino-3-chloro-5-cyanopyridine

Cat. No.: B111993

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## Introduction

**2-Amino-3-chloro-5-cyanopyridine** is a highly functionalized heterocyclic compound. Its structure, featuring an amino group, a cyano group, and a reactive chlorine atom, makes it a versatile precursor for the synthesis of advanced functional materials. While direct applications in materials science are not widely documented, its true value lies in its role as a key building block for organic dyes used in photovoltaic devices. The chloro-substituent is an excellent leaving group for palladium-catalyzed cross-coupling reactions, enabling the straightforward introduction of various aromatic and heteroaromatic moieties.

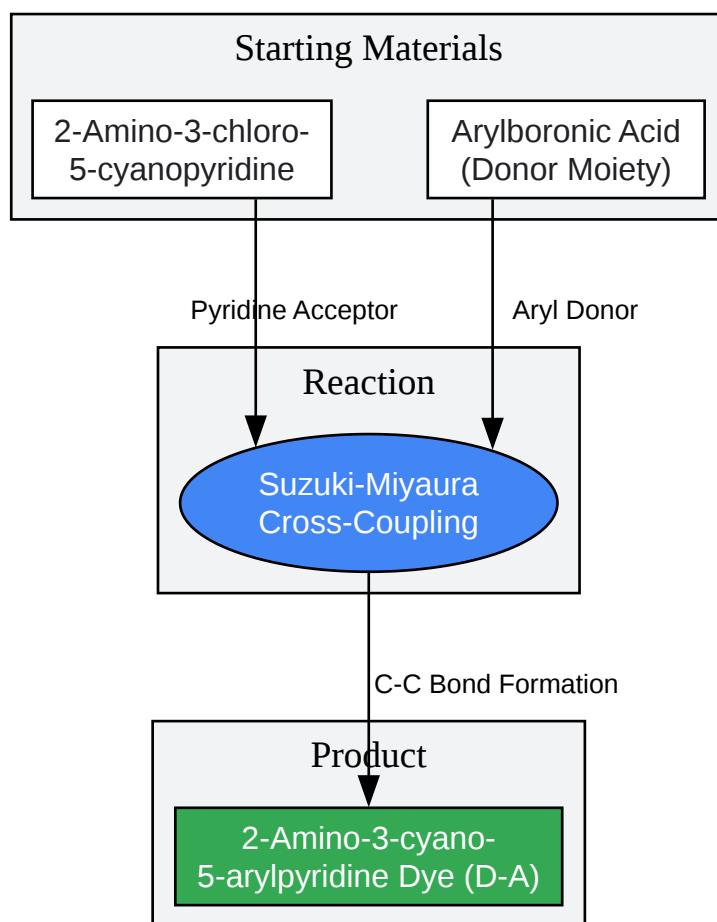
This document provides detailed protocols on how **2-Amino-3-chloro-5-cyanopyridine** can be utilized as a starting material to synthesize high-performance organic dyes for Dye-Sensitized Solar Cells (DSSCs).

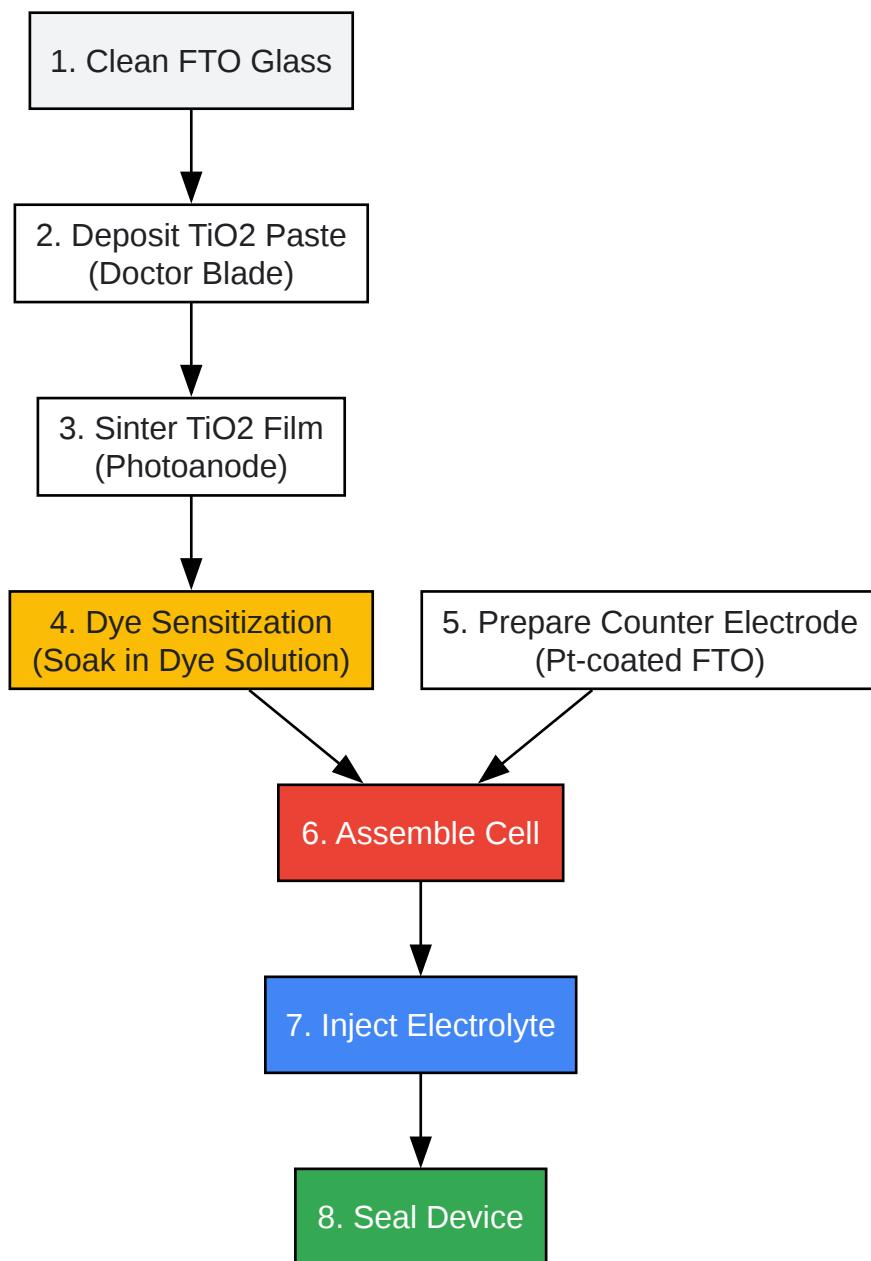
## Application 1: Synthesis of Donor- $\pi$ -Acceptor (D- $\pi$ -A) Dyes for DSSCs

The 2-amino-3-cyanopyridine core serves as an effective electron-accepting and anchoring group in Donor- $\pi$ -Acceptor (D- $\pi$ -A) dyes. The amino and cyano groups facilitate electron withdrawal and binding to the semiconductor surface (e.g.,  $\text{TiO}_2$ ) in a solar cell. The chlorine atom at the 5-position provides a reactive handle to introduce a  $\pi$ -conjugated bridge and an electron-donating group via Suzuki coupling, completing the D- $\pi$ -A architecture essential for efficient charge separation.

## Proposed Synthetic Pathway

A proposed and efficient method to synthesize a functional dye for DSSCs starting from **2-Amino-3-chloro-5-cyanopyridine** involves a Suzuki-Miyaura cross-coupling reaction. This reaction couples the pyridine core (acceptor) with an arylboronic acid, which acts as the electron donor.





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